

Application Notes and Protocols for KPT-185 In Vivo Xenograft Studies

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the experimental design of in vivo xenograft studies using **KPT-185**, a potent and selective inhibitor of Exportin 1 (XPO1/CRM1).

Introduction

KPT-185 is a small molecule that belongs to the Selective Inhibitor of Nuclear Export (SINE) class of compounds. It targets Exportin 1 (XPO1), a key nuclear export protein responsible for transporting numerous tumor suppressor proteins (TSPs) and growth regulatory proteins from the nucleus to the cytoplasm.[1][2] In many cancer cells, XPO1 is overexpressed, leading to the mislocalization and functional inactivation of TSPs, thereby promoting uncontrolled cell growth and survival.[1][3] KPT-185 covalently binds to a cysteine residue (Cys528) in the cargo-binding groove of XPO1, blocking its function.[4] This inhibition leads to the nuclear accumulation of TSPs such as p53, p21, and FOXO3A, which in turn triggers cell cycle arrest, and apoptosis in cancer cells.[4][5][6] Preclinical studies have demonstrated the anti-proliferative and pro-apoptotic effects of KPT-185 and its analogs, such as selinexor (KPT-330), across a wide range of hematological and solid tumors, making it a promising candidate for cancer therapy.[3][7][8][9]

KPT-185 Signaling Pathway



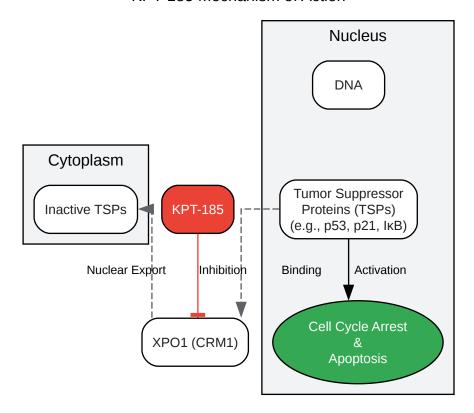




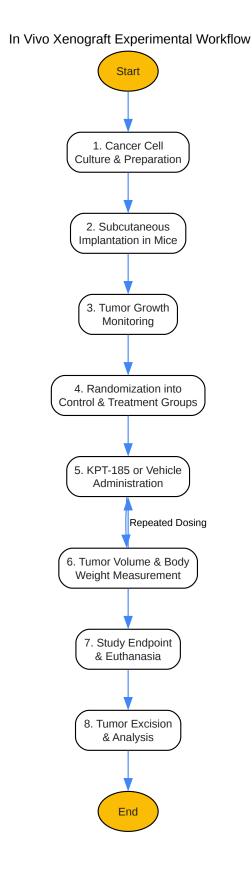
The diagram below illustrates the mechanism of action of **KPT-185**. By inhibiting XPO1, **KPT-185** forces the nuclear retention of tumor suppressor proteins (TSPs), leading to cell cycle arrest and apoptosis.



KPT-185 Mechanism of Action







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